

# High-Pressure Synthesis of Novel Thulium Sulfide Phases: Application Notes and Protocols

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## Compound of Interest

Compound Name: Thulium sulfide ( $\text{Tm}_2\text{S}_3$ )

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This document provides detailed application notes and protocols for the high-pressure synthesis of novel thulium sulfide phases. The information is intended to guide researchers in the exploration and synthesis of new materials with potentially unique physical and chemical properties. All quantitative data is summarized in structured tables, and detailed experimental methodologies are provided. Diagrams illustrating experimental workflows and phase relationships are included to facilitate understanding.

## Introduction to High-Pressure Synthesis of Thulium Sulfides

High-pressure synthesis is a powerful technique for creating novel materials that are not accessible under ambient conditions. By subjecting precursor materials to extreme pressures and temperatures, new crystallographic phases with distinct properties can be stabilized. In the thulium-sulfur system, high-pressure synthesis has been instrumental in the discovery of several new sulfide phases, including polymorphs of thulium disulfide ( $\text{TmS}_2$ ) and a high-pressure phase of thulium sesquisulfide ( $\text{Tm}_2\text{S}_3$ ). These novel materials are of interest for their potential electronic, magnetic, and optical properties.

An attempt to synthesize thulium disulfide ( $\text{TmS}_2$ ) at ambient pressure has been reported as unsuccessful, highlighting the necessity of high-pressure techniques for obtaining this and other novel thulium sulfide phases.

## Novel High-Pressure Thulium Sulfide Phases

High-pressure and high-temperature experiments have led to the synthesis of the following novel thulium sulfide phases:

- Tetragonal Thulium Disulfide (t-TmS<sub>2</sub>): A tetragonal polymorph of TmS<sub>2</sub>.
- Cubic Thulium Disulfide (c-TmS<sub>2</sub>): A cubic polymorph of TmS<sub>2</sub> with a Laves structure.
- $\alpha$ -Thulium Sesquisulfide ( $\alpha$ -Tm<sub>2</sub>S<sub>3</sub>): A high-pressure phase of Tm<sub>2</sub>S<sub>3</sub>, formed from the ambient-pressure  $\delta$ -phase.

## Quantitative Data Summary

The crystallographic data for the known ambient and high-pressure thulium sulfide phases are summarized in the table below for easy comparison.

Phase Name	Formula	Crystal System	Space Group	Lattice Parameters	Synthesis Pressure
$\delta$ -Thulium Sesquisulfide	Tm <sub>2</sub> S <sub>3</sub>	Monoclinic	P2 <sub>1</sub> /m	a = 10.0626 Å, b = 3.9675 Å, c = 17.396 Å, $\beta$ = 98.655° <sup>[1]</sup>	Ambient
$\alpha$ -Thulium Sesquisulfide	Tm <sub>2</sub> S <sub>3</sub>	Orthorhombic	Pnma	Data not available	~5 GPa <sup>[2]</sup>
Tetragonal Thulium Disulfide	TmS <sub>2</sub>	Tetragonal	P4/nmm	a = 3.82 Å, c = 7.89 Å <sup>[3]</sup>	High Pressure
Cubic Thulium Disulfide	TmS <sub>2</sub>	Cubic	Fd-3m	a = 9.11 Å <sup>[3]</sup>	High Pressure

Note: Detailed crystallographic data for the  $\alpha$ -Tm<sub>2</sub>S<sub>3</sub> phase, including lattice parameters, are not yet fully reported in the literature.

## Experimental Protocols

### General High-Pressure Synthesis Setup (Tetrahedral Press)

A common apparatus for the synthesis of these materials at high pressures and temperatures is the tetrahedral press. The following protocol is a general guideline based on reported experimental setups.

#### Materials and Equipment:

- Thulium metal (99.9% purity or higher)
- Sulfur powder (99.99% purity or higher)
- Boron Nitride (BN) tube/capsule
- Graphite resistance heater
- Pyrophyllite tetrahedron
- Molybdenum strips
- Tetrahedral press
- X-ray diffractometer for phase identification

#### Protocol:

- **Precursor Preparation:** Stoichiometric amounts of thulium metal and sulfur powder are thoroughly mixed in an inert atmosphere (e.g., an argon-filled glovebox) to prevent oxidation.
- **Sample Encapsulation:** The mixed powder is loaded into a boron nitride (BN) tube or capsule. The BN container is used to prevent the reaction of the sample with the graphite heater at high temperatures, which could lead to the formation of carbides.
- **Cell Assembly:** The BN capsule is placed inside a graphite tube, which serves as the resistance heater. This assembly is then placed within a pyrophyllite tetrahedron.

Molybdenum strips are used to provide electrical contact from the faces of the tetrahedron to the graphite tube.

- **Drying:** The entire pyrophyllite tetrahedron assembly is dried in an oven at approximately 110°C for at least one hour to remove any adsorbed moisture.
- **Pressurization and Heating:** The dried tetrahedron is placed in the tetrahedral press. The pressure is gradually increased to the desired setpoint. Once the target pressure is reached, the sample is heated to the synthesis temperature by passing a current through the graphite heater.
- **Reaction:** The sample is held at the target pressure and temperature for a specific duration to allow for the complete reaction and formation of the desired phase.
- **Quenching:** After the reaction time, the sample is typically quenched by turning off the heating power, allowing it to cool rapidly to ambient temperature while maintaining the high pressure.
- **Decompression and Sample Recovery:** The pressure is then slowly released, and the sample is recovered from the cell assembly.
- **Characterization:** The synthesized material is analyzed using powder X-ray diffraction (XRD) to identify the crystal structure and determine the phase purity.

## Synthesis of $\alpha$ -Thulium Sesquisulfide ( $\alpha$ -Tm<sub>2</sub>S<sub>3</sub>)

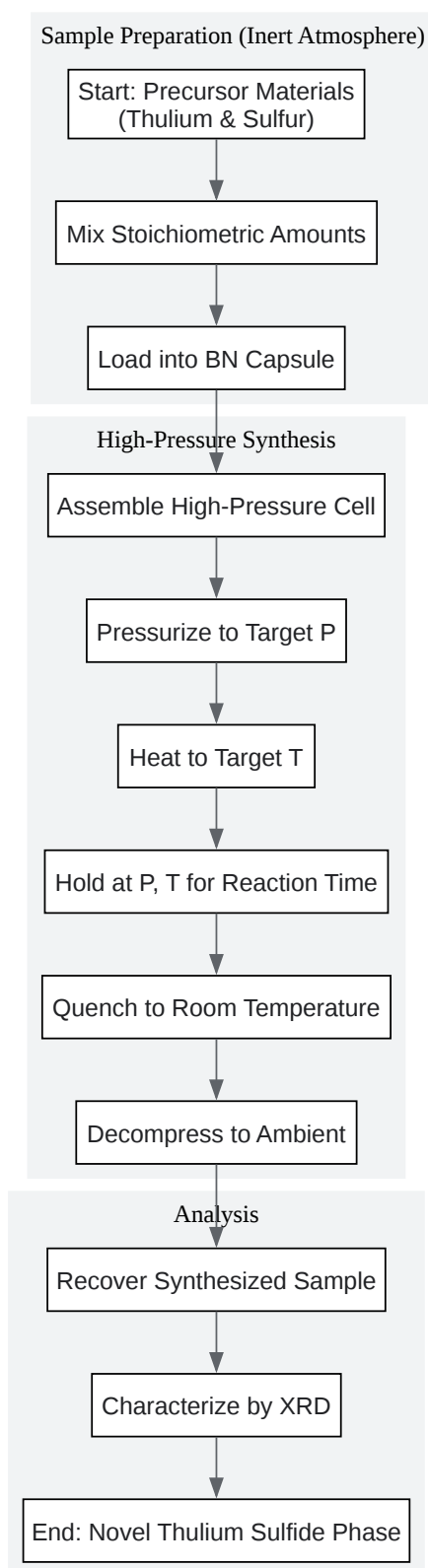
The  $\alpha$ -Tm<sub>2</sub>S<sub>3</sub> phase is obtained through a pressure-induced phase transition from the  $\delta$ -Tm<sub>2</sub>S<sub>3</sub> phase.

- **Starting Material:** Single crystals or powder of  $\delta$ -Tm<sub>2</sub>S<sub>3</sub>.
- **Pressure:** The phase transition from  $\delta$ -Tm<sub>2</sub>S<sub>3</sub> to  $\alpha$ -Tm<sub>2</sub>S<sub>3</sub> initiates at approximately 5 GPa.[\[2\]](#)
- **Apparatus:** A diamond anvil cell (DAC) is suitable for reaching the required pressure and for in-situ characterization. For bulk synthesis, a multi-anvil press can be used.
- **Protocol:**

- Load the  $\delta$ -Tm<sub>2</sub>S<sub>3</sub> sample into the pressure chamber of the DAC or multi-anvil press.
- Gradually increase the pressure to above 5 GPa. The transition can be monitored in-situ using techniques like Raman spectroscopy or X-ray diffraction.
- The transition is reported to occur at room temperature, so additional heating may not be necessary.
- The high-pressure  $\alpha$ -phase can be recovered at ambient pressure for further characterization.

## Visualizations

## Experimental Workflow for High-Pressure Synthesis



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Caption: Workflow for high-pressure, high-temperature synthesis.

## Pressure-Induced Phase Transition in Thulium Sesquisulfide



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Caption: Phase transition of  $\text{Tm}_2\text{S}_3$  under pressure.

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